

The Selectivity Profile of GS-493: An In-depth Technical Guide

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Compound of Interest

Compound Name: GS-493

Cat. No.: B15545206

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Introduction

GS-493 is a potent and selective small-molecule inhibitor of Src homology region 2 (SH2) domain-containing protein tyrosine phosphatase 2 (SHP2), a non-receptor protein tyrosine phosphatase encoded by the PTPN11 gene. SHP2 is a critical signaling node and a positive regulator of the RAS-mitogen-activated protein kinase (MAPK) cascade, playing a crucial role in cell growth, differentiation, and survival. Its deregulation has been implicated in various human cancers, making it a compelling target for therapeutic intervention. This technical guide provides a comprehensive overview of the selectivity profile of **GS-493**, detailing its inhibitory activity, performance in cellular assays, and the experimental methodologies used for its characterization.

Data Presentation

Table 1: In Vitro Inhibitory Activity of GS-493 against SHP2 and Related Phosphatases

Target	IC50 (nM)	Selectivity vs. SHP2
SHP2	71 ± 15	-
SHP1	~2059	29-fold
PTP1B	~3195	45-fold

Data compiled from Grosskopf S, et al. ChemMedChem. 2015;10(5):815-826.[1]

Table 2: Cellular Activity of GS-493

Cell Line	Assay	Effect	Concentration
HPAF (Human Pancreatic Adenocarcinoma)	HGF-stimulated Epithelial-Mesenchymal Transition (EMT)	Blockade of cell scattering	0.0625-10 µM
LXFA 526L (Human NSCLC)	Soft Agar Colony Formation	68% reduction in colony number	40 µM

Data compiled from Grosskopf S, et al. ChemMedChem. 2015;10(5):815-826 and other sources.[1][2][3]

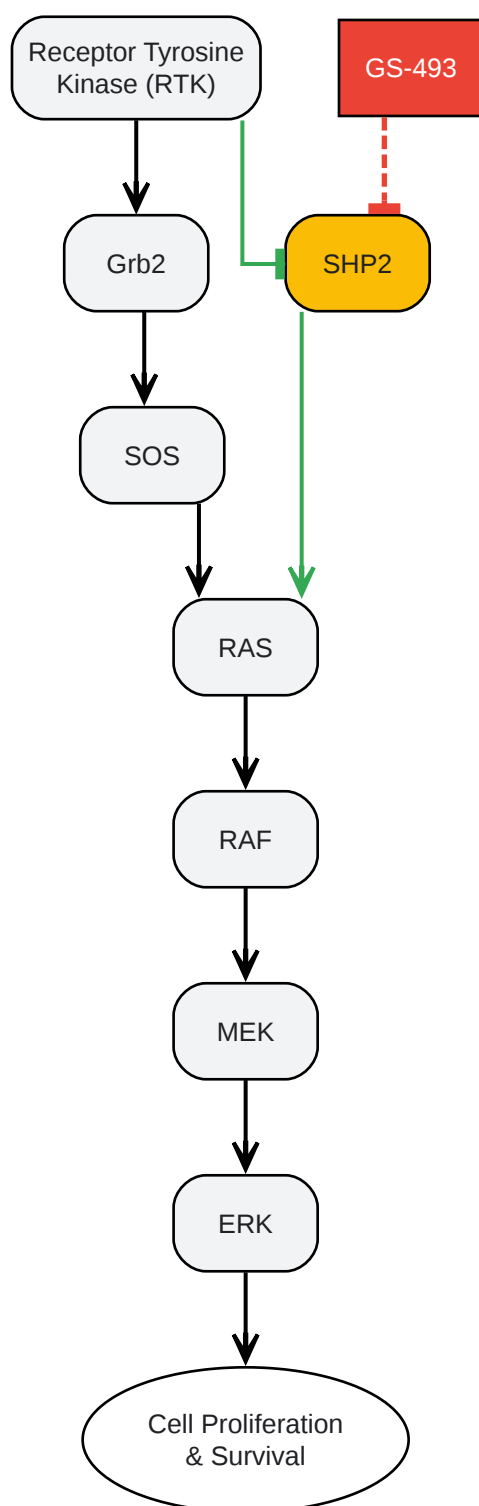
Table 3: Potential Off-Target Activity of GS-493

Potential Off-Target	Context	Observation
PDGFRβ	Cellular context and in vitro	Inhibition of ligand-evoked activation/trans-phosphorylation and direct inhibition of the purified kinase.
SRC	In vitro	Inhibition of the purified kinase.

Note: Comprehensive kinome-wide selectivity screening data for **GS-493** is not publicly available. The off-target effects listed are based on a specific study and may not be exhaustive.

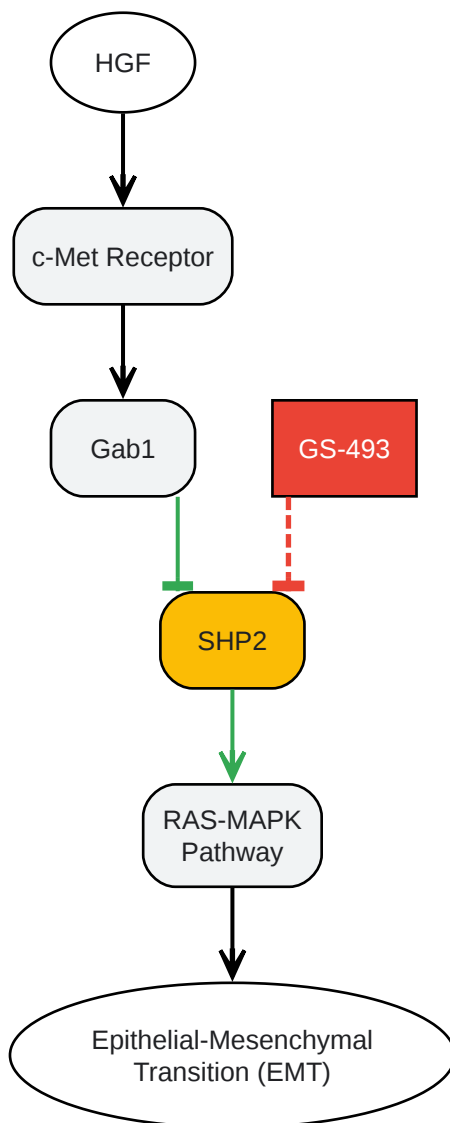
Signaling Pathways

GS-493 exerts its effects by inhibiting SHP2, a key component in multiple signaling pathways. The diagrams below illustrate the established role of SHP2 and the putative mechanism of action for **GS-493**.



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SHP2 in the RAS/MAPK Signaling Pathway.



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Role of SHP2 in HGF/c-Met Signaling.

Experimental Protocols

Detailed methodologies for the key experiments cited are provided below. These protocols are based on established methodologies and adapted for the specific context of **GS-493** evaluation.

SHP2 Biochemical Inhibition Assay

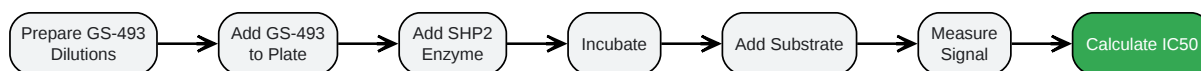
This assay determines the in vitro inhibitory activity of **GS-493** against the SHP2 phosphatase.

Materials:

- Recombinant human SHP2 protein
- **GS-493**
- p-Nitrophenyl Phosphate (pNPP) or 6,8-Difluoro-4-methylumbelliferyl phosphate (DiFMUP) as substrate
- Assay Buffer: 50 mM HEPES (pH 7.2), 100 mM NaCl, 1 mM EDTA, 0.05% P-20, 1 mM DTT
- 96-well microplate
- Microplate reader

Procedure:

- Prepare serial dilutions of **GS-493** in DMSO and then dilute in assay buffer.
- Add the diluted **GS-493** or DMSO (vehicle control) to the wells of a 96-well plate.
- Add the SHP2 enzyme solution to the wells and incubate for 15 minutes at room temperature.
- Initiate the enzymatic reaction by adding the substrate (pNPP or DiFMUP).
- Monitor the change in absorbance (for pNPP) or fluorescence (for DiFMUP) over time using a microplate reader.
- Calculate the initial reaction velocities and determine the percentage of inhibition for each **GS-493** concentration.
- Plot the percentage of inhibition against the logarithm of the inhibitor concentration and fit the data to a four-parameter logistic equation to determine the IC50 value.



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Workflow for SHP2 Biochemical Inhibition Assay.

HPAF Cell Motility (Scatter) Assay

This assay assesses the effect of **GS-493** on HGF-induced cell scattering, a hallmark of EMT.

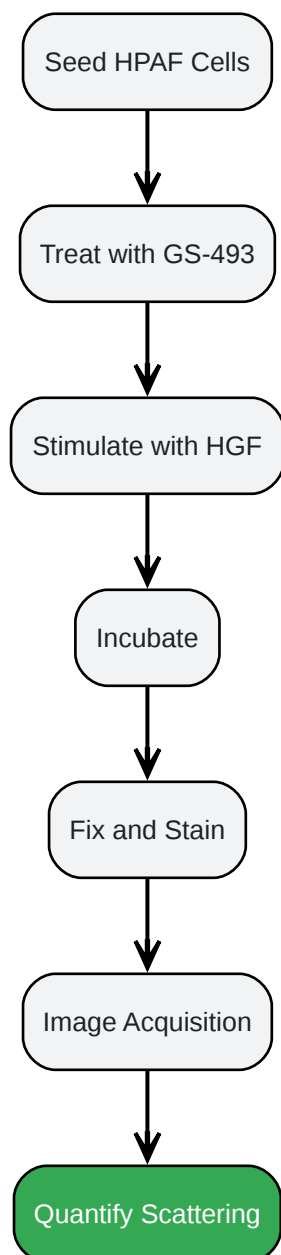
Materials:

- HPAF (human pancreatic adenocarcinoma) cells
- Complete growth medium (e.g., DMEM with 10% FBS)
- Hepatocyte Growth Factor (HGF)
- **GS-493**
- 96-well imaging plates
- High-content imaging system

Procedure:

- Seed HPAF cells in a 96-well imaging plate and allow them to form compact colonies.
- Treat the cells with various concentrations of **GS-493** or vehicle control for 1 hour.
- Stimulate the cells with HGF (e.g., 20 ng/mL) to induce scattering.
- Incubate the plates for 24-48 hours.
- Fix and stain the cells with a fluorescent dye (e.g., phalloidin for F-actin and DAPI for nuclei).
- Acquire images using a high-content imaging system.

- Analyze the images to quantify cell scattering by measuring the increase in the area covered by the colonies or the distance between individual cells.



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Workflow for HPAF Cell Motility Assay.

Soft Agar Colony Formation Assay

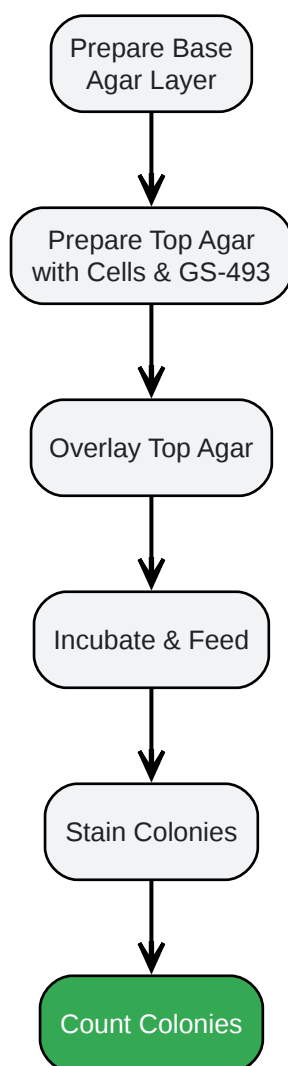
This assay measures the anchorage-independent growth of cancer cells, a characteristic of transformed cells.

Materials:

- LXFA 526L (human non-small-cell lung cancer) cells
- Complete growth medium
- Agar
- **GS-493**
- 6-well plates

Procedure:

- Prepare a base layer of 0.6% agar in complete medium in each well of a 6-well plate and allow it to solidify.
- Prepare a top layer of 0.3% agar in complete medium containing a single-cell suspension of LXFA 526L cells and the desired concentration of **GS-493** or vehicle control.
- Carefully overlay the top agar-cell suspension onto the base layer.
- Incubate the plates at 37°C in a humidified incubator for 2-3 weeks, feeding the colonies with complete medium every 3-4 days.
- Stain the colonies with crystal violet.
- Count the number of colonies in each well using a microscope.



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Workflow for Soft Agar Colony Formation Assay.

Conclusion

GS-493 is a selective inhibitor of the SHP2 phosphatase, demonstrating potent activity in both biochemical and cellular assays. Its selectivity against the closely related phosphatases SHP1 and PTP1B is well-documented. The compound effectively blocks cancer cell motility and anchorage-independent growth, consistent with the known roles of SHP2 in oncogenic signaling. While the publicly available data on its broader kinase selectivity profile is limited, the existing evidence underscores the potential of **GS-493** as a valuable tool for studying SHP2 biology and as a starting point for the development of novel anti-cancer therapeutics. Further

investigation into its comprehensive off-target profile is warranted to fully delineate its therapeutic window.

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References

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- [2. The Tyrosine Phosphatase SHP-2 Is Required for Sustained Activation of Extracellular Signal-Regulated Kinase and Epithelial Morphogenesis Downstream from the Met Receptor Tyrosine Kinase - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. The tyrosine phosphatase SHP2 is required for cell transformation by the receptor tyrosine kinase mutants FIP1L1-PDGFR \$\alpha\$ and PDGFR \$\alpha\$ D842V - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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